

Structure Elucidation of 1-Methyl-5nitroindoline-2,3-dione: A Technical Guide

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Compound of Interest

Compound Name: 1-Methyl-5-nitroindoline-2,3-dione

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **1-Methyl-5-nitroindoline-2,3-dione**. Due to the limited availability of direct experimental data for this specific compound, this document combines established chemical principles with data from closely related analogs to present a predictive but scientifically grounded analysis. This guide covers the compound's fundamental properties, a proposed synthetic route, and predicted spectroscopic data. Furthermore, based on the known biological activities of the broader isatin class of molecules, a hypothesized mechanism of action and a representative signaling pathway are presented to stimulate further research and discussion within the scientific community.

Introduction

1-Methyl-5-nitroindoline-2,3-dione is a heterocyclic organic compound belonging to the isatin family. Isatins and their derivatives are a well-established class of compounds with a broad spectrum of biological activities, including potential applications as anticancer and antimicrobial agents. The introduction of a methyl group at the 1-position and a nitro group at the 5-position of the indoline-2,3-dione core is expected to modulate its physicochemical properties and biological activity. This document aims to provide a detailed theoretical framework for the structural characterization of this specific derivative.



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Chemical and Physical Properties

Based on available data, the fundamental properties of **1-Methyl-5-nitroindoline-2,3-dione** are summarized in the table below.

Property	Value	Reference
CAS Number	3484-32-0	[1][2]
Molecular Formula	C ₉ H ₆ N ₂ O ₄	[1]
Molecular Weight	206.16 g/mol	[1]
Melting Point	200-202 °C	[1]

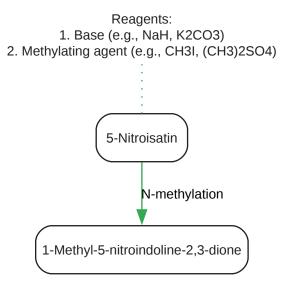
Synthesis

While a specific, detailed experimental protocol for the synthesis of **1-Methyl-5-nitroindoline-2,3-dione** is not readily available in the published literature, a plausible synthetic route can be proposed based on established methods for the synthesis of N-methylated and 5-substituted isatins. A likely two-step synthesis is outlined below.

Proposed Synthetic Pathway



Proposed Synthesis of 1-Methyl-5-nitroindoline-2,3-dione



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Caption: Proposed N-methylation of 5-nitroisatin.

Experimental Protocol (Hypothetical)

Step 1: N-methylation of 5-Nitroisatin

- To a solution of 5-nitroisatin in a suitable aprotic solvent (e.g., dimethylformamide or acetonitrile), a base such as sodium hydride (NaH) or potassium carbonate (K₂CO₃) is added portion-wise at 0 °C under an inert atmosphere.
- The reaction mixture is stirred for a specified time to allow for the formation of the isatin anion.
- A methylating agent, such as methyl iodide (CH₃I) or dimethyl sulfate ((CH₃)₂SO₄), is then added dropwise to the reaction mixture.
- The reaction is allowed to warm to room temperature and stirred until completion, as monitored by thin-layer chromatography (TLC).



- Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to yield 1-Methyl-5-nitroindoline-2,3-dione.

Spectroscopic Data (Predicted)

Direct experimental spectroscopic data for **1-Methyl-5-nitroindoline-2,3-dione** is not currently available. However, based on the known spectra of related compounds such as 5-nitroisatin and N-methylisatin, the following spectral characteristics can be predicted.

1H NMR Spectroscopy (Predicted)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.4-8.6	d	1H	Aromatic H adjacent to nitro group
~7.8-8.0	dd	1H	Aromatic H
~7.0-7.2	d	1H	Aromatic H
~3.2-3.4	S	3H	N-CH₃

¹³C NMR Spectroscopy (Predicted)



Chemical Shift (δ, ppm)	Assignment
~180-185	C=O (C3)
~155-160	C=O (C2)
~150-155	C-NO ₂
~145-150	Aromatic C
~130-135	Aromatic C
~120-125	Aromatic C
~115-120	Aromatic C
~110-115	Aromatic C
~25-30	N-CH₃

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Assignment
~1740-1760	C=O stretch (ketone)
~1720-1740	C=O stretch (amide)
~1520-1540	N-O stretch (nitro group, asymmetric)
~1340-1360	N-O stretch (nitro group, symmetric)
~1600-1620	C=C stretch (aromatic)

Mass Spectrometry (Predicted)

m/z	Assignment
206	[M] ⁺ (Molecular ion)
178	[M - CO]+
160	[M - NO ₂] ⁺
132	[M - CO - NO ₂] ⁺



Biological Activity and Signaling Pathway (Hypothesized)

While there is no direct evidence for the biological activity of **1-Methyl-5-nitroindoline-2,3-dione**, the broader class of isatin derivatives is known to possess significant anticancer and antimicrobial properties.[3][4][5][6][7][8][9][10][11][12]

Hypothesized Anticancer Mechanism

Many isatin derivatives have been shown to exert their anticancer effects through the inhibition of cyclin-dependent kinases (CDKs), which are key regulators of the cell cycle.[12] Inhibition of CDKs can lead to cell cycle arrest and apoptosis. The 5-nitro substitution on the isatin ring has been correlated with enhanced anticancer activity in some studies.[4][5][11] It is therefore plausible that **1-Methyl-5-nitroindoline-2,3-dione** could act as a CDK inhibitor.

Hypothesized Signaling Pathway: CDK Inhibition Leading to Apoptosis

The following diagram illustrates a potential signaling pathway through which **1-Methyl-5- nitroindoline-2,3-dione** might exert its anticancer effects, based on the known mechanisms of related isatin derivatives.



Cytoplasm Cell Exterior p21 1-Methyl-5-nitroindoline-2,3-dione CyclinE Inhibition Inhibition Activation CDK2 Phosphorylation Nucleus Rb Inhibition E2F Activation Apoptosis Caspase3 **Apoptosis**

Hypothesized Anticancer Signaling Pathway

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Caption: Hypothesized inhibition of CDK2 by 1-Methyl-5-nitroindoline-2,3-dione.



Conclusion

1-Methyl-5-nitroindoline-2,3-dione is a compound of interest due to its structural relation to the biologically active isatin family. While direct experimental data remains scarce, this guide provides a robust theoretical framework for its structure elucidation, synthesis, and potential biological activity. The presented information is intended to serve as a valuable resource for researchers and to encourage further experimental investigation into this and related compounds. Future studies are warranted to confirm the predicted spectroscopic data and to explore the hypothesized anticancer and antimicrobial properties, which could lead to the development of novel therapeutic agents.

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